

Personal protective equipment for handling UK-5099

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UK-5099

Cat. No.: B1683380

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Essential Safety and Handling Guide for UK-5099

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **UK-5099**, a potent inhibitor of the mitochondrial pyruvate carrier. The following information is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Property	Value	Source
CAS Number	56396-35-1	[1]
Molecular Formula	C ₁₈ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	288.3 g/mol	[1]
Appearance	Crystalline solid	[1]
Storage Temperature	-20°C	[1]

Solubility Data

For optimal experimental results, it is crucial to use the appropriate solvent. **UK-5099** is sparingly soluble in aqueous buffers. For maximum solubility in aqueous solutions, it is

recommended to first dissolve the compound in Dimethylformamide (DMF) and then dilute with the aqueous buffer of choice.^[1]

Solvent	Solubility	Source
DMSO	~5 mg/mL	^[1]
DMF	~15 mg/mL	^[1]
DMF:PBS (pH 7.2) (1:1)	~0.5 mg/ml	^[1]

Personal Protective Equipment (PPE)

Given that **UK-5099** contains a cyano group, it should be handled as a hazardous compound.^[1] Adherence to strict safety protocols is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile rubber gloves is recommended.	UK-5099 is often dissolved in DMSO, which can facilitate skin absorption. Nitrile gloves offer resistance to DMSO, but breakthrough times can vary. Double gloving provides an additional layer of protection. ^{[2][3]}
Eye Protection	Safety glasses with side shields or safety goggles.	To protect eyes from splashes of UK-5099 solutions. ^[2]
Body Protection	A lab coat must be worn.	To protect skin and clothing from contamination. ^[2]
Respiratory Protection	Not generally required when handling the solid in a well-ventilated area. A certified chemical fume hood should be used when weighing and preparing solutions.	To prevent inhalation of the powdered compound or aerosols of its solutions. ^[2]

Experimental Protocols: Stock Solution Preparation

The following protocol outlines the steps for preparing a stock solution of **UK-5099**. All procedures involving the handling of the solid compound or its concentrated solutions must be performed in a certified chemical fume hood.^[2]

Materials:

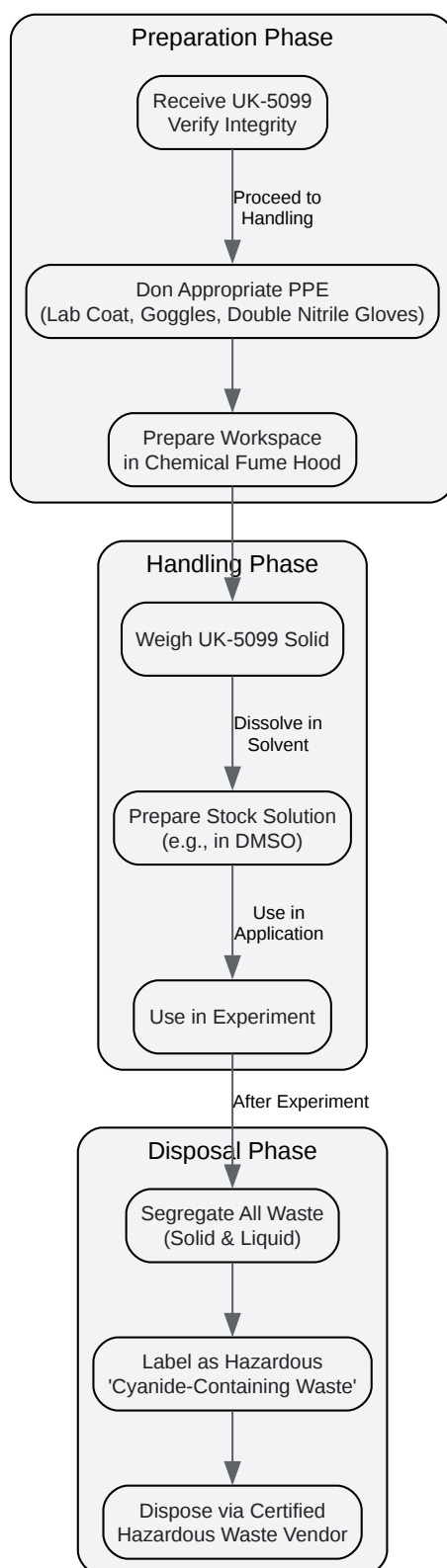
- **UK-5099** solid
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Before handling **UK-5099**, ensure all necessary PPE is correctly worn. Prepare the workspace within the chemical fume hood by laying down absorbent bench paper.
- **Weighing:** Tare a suitable microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **UK-5099** solid directly into the container.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO or DMF to the container to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of solvent to the weighed **UK-5099**.
- **Mixing:** Securely cap the container and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Clearly label each aliquot with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling of **UK-5099**, from initial receipt to final disposal. Adherence to this workflow is critical for minimizing risk and ensuring a safe laboratory environment.



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Safe handling workflow for **UK-5099**.

Disposal Plan

All waste materials contaminated with **UK-5099** must be treated as hazardous waste.^[4] This includes empty vials, contaminated gloves, pipette tips, and any solutions containing the compound.

- Solid Waste: All solid waste, including contaminated PPE, should be collected in a dedicated, clearly labeled hazardous waste container.^[4]
- Liquid Waste: Unused or waste solutions of **UK-5099** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.^[4]
- Decontamination: Any surfaces or equipment that come into contact with **UK-5099** should be decontaminated.
- Disposal: All **UK-5099** waste must be disposed of through a certified hazardous waste disposal service, in accordance with local, state, and federal regulations.^[5] Do not dispose of **UK-5099** down the drain or in regular trash.

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- To cite this document: BenchChem. [Personal protective equipment for handling UK-5099]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1683380#personal-protective-equipment-for-handling-uk-5099>]

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